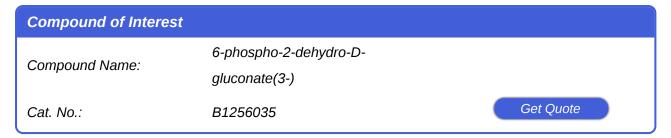


# 6-phospho-2-dehydro-D-gluconate in the Entner-Doudoroff pathway

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An In-depth Technical Guide to 2-Keto-3-deoxy-6-phosphogluconate (KDPG) in the Entner-Doudoroff Pathway

### Introduction

The Entner-Doudoroff (ED) pathway is a crucial metabolic route for carbohydrate catabolism, primarily observed in Gram-negative bacteria, but also present in some Gram-positive bacteria, archaea, and even eukaryotes like plants and algae.[1][2] First described by Michael Doudoroff and Nathan Entner in 1952 in Pseudomonas saccharophila, this pathway is distinct from the more common Embden-Meyerhof-Parnas (EMP) pathway (glycolysis) and the pentose phosphate pathway (PPP).[1][3][4] A central feature of the ED pathway is its unique set of enzymes and a key metabolic intermediate, 2-keto-3-deoxy-6-phosphogluconate (KDPG).[4][5]

This technical guide provides a comprehensive overview of KDPG, often referred to by the synonym 6-phospho-2-dehydro-D-gluconate, focusing on its formation, subsequent cleavage, the enzymes involved, and its overall significance in cellular metabolism. The content is tailored for researchers, scientists, and professionals in drug development who are interested in bacterial metabolism and potential targets for novel therapeutics.

# The Central Role of KDPG in the Entner-Doudoroff Pathway

## Foundational & Exploratory





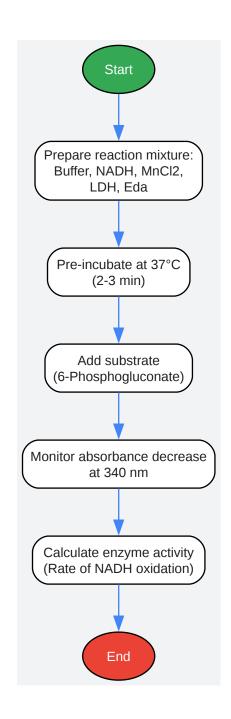
The ED pathway diverges from other glycolytic routes after the formation of 6-phosphogluconate. Instead of being further oxidized as in the PPP, 6-phosphogluconate enters the two-step core of the ED pathway, which revolves entirely around KDPG.[4]

- Formation of KDPG: The first unique step is the dehydration of 6-phospho-D-gluconate, catalyzed by the enzyme 6-phosphogluconate dehydratase (Edd). This reaction removes a molecule of water to form KDPG.[3][6]
- Cleavage of KDPG: The second unique step involves the enzyme 2-keto-3-deoxy-6-phosphogluconate aldolase (Eda), which catalyzes a retro-aldol cleavage of KDPG. This reaction splits the six-carbon KDPG molecule into two three-carbon molecules: pyruvate and glyceraldehyde-3-phosphate (G3P).[5][7]

The G3P molecule then enters the lower, shared portion of the EMP pathway to be converted into a second molecule of pyruvate, generating ATP and NADH.[3][4] Overall, the catabolism of one molecule of glucose via the ED pathway yields a net of 1 ATP, 1 NADH, and 1 NADPH.[1] [8]









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